

Application Notes and Protocols: A1874

Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: A1874

Cat. No.: B15621754

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Introduction

A1874 is a potent and highly effective proteolysis-targeting chimera (PROTAC) that induces the degradation of Bromodomain-containing protein 4 (BRD4).^{[1][2]} It is a nutlin-based molecule that also stabilizes p53, demonstrating a synergistic anti-proliferative effect in cancer cell lines with wild-type p53.^{[3][4]} **A1874** induces BRD4 degradation with a DC50 (concentration for 50% degradation) of 32 nM in cells and can achieve a maximum degradation (Dmax) of over 98%.^{[1][2]} Proper handling, including correct solubilization and stock solution preparation, is critical for obtaining reliable and reproducible results in both in vitro and in vivo experiments.

A1874 Physicochemical Properties

- Molecular Formula: C₅₈H₆₂Cl₃F₂N₉O₇S^{[3][5]}
- Molecular Weight: 1173.6 g/mol ^{[3][5]}
- Appearance: Solid powder^[4]

Solubility Profile

The solubility of **A1874** has been determined in various common laboratory solvents. It is essential to use high-purity, anhydrous solvents, as the presence of moisture can significantly reduce the solubility of the compound, particularly in DMSO.^{[1][2]}

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100 - 150 mg/mL	85.2 - 127.81 mM	Use of fresh, anhydrous (hygroscopic) DMSO is recommended as absorbed moisture can decrease solubility.[1][2][3] Sonication or gentle heating may be required to fully dissolve the compound.[1]
Ethanol	~100 mg/mL	~85.2 mM	One source reports high solubility[2], while another indicates it is only slightly soluble (0.1-1 mg/mL)[5]. It is advisable to test solubility with a small amount first.
Water	< 0.1 mg/mL	Insoluble	A1874 is practically insoluble in aqueous solutions alone.[2][3]

Experimental Protocols: Stock Solution Preparation

This protocol details the preparation of a high-concentration stock solution in DMSO, suitable for serial dilution in cell culture media for in vitro assays.

Materials:

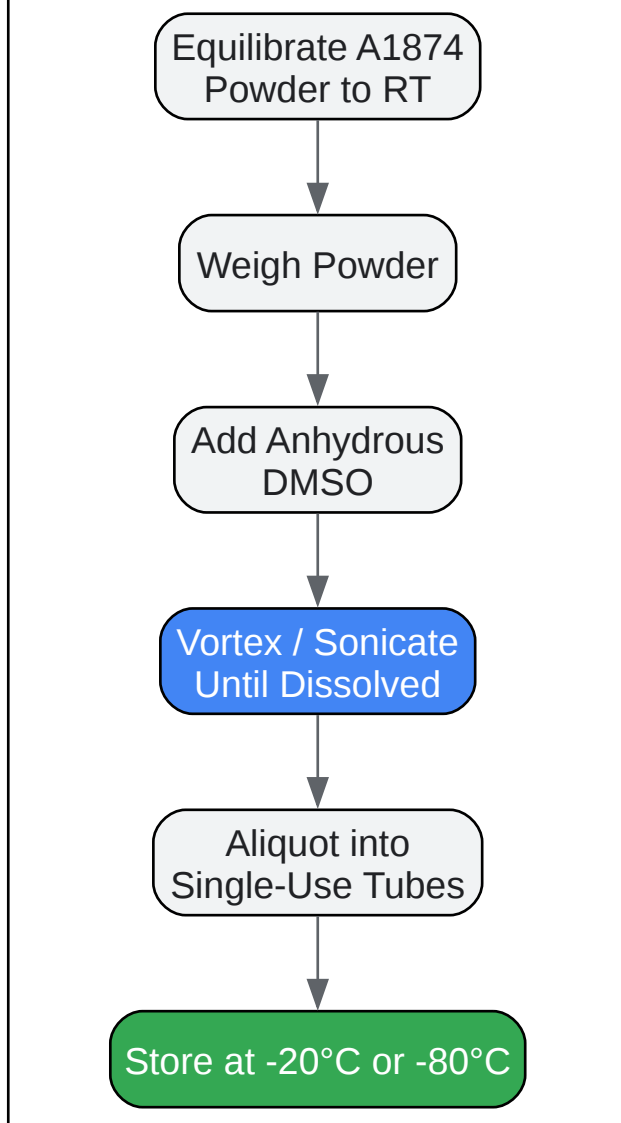
- **A1874** powder

- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Equilibration: Allow the **A1874** vial to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Weigh the desired amount of **A1874** powder in a sterile container.
- Solubilization: Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 100 mg/mL stock, add 10 μ L of DMSO for every 1 mg of **A1874**).
- Dissolution: Vortex or sonicate the solution until the **A1874** is completely dissolved. A clear solution should be obtained. If precipitation occurs, gentle warming can be applied.^[1]
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^{[1][2]} Store aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter periods (up to 1 month).^{[2][6]}

Workflow: In Vitro Stock Preparation



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Workflow for preparing **A1874** stock solution for in vitro use.

This protocol provides a method for preparing a vehicle-based solution of **A1874** suitable for administration in animal studies. This formulation uses a combination of solvents to improve bioavailability.

Materials:

- **A1874** high-concentration DMSO stock (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH₂O)
- Sterile tubes

Procedure:

- Prepare Saline: Dissolve 0.9 g of sodium chloride in ddH₂O and adjust the final volume to 100 mL.[\[1\]](#)
- Solvent Mixture: The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[1\]](#)
- Step-wise Addition: For a 1 mL final working solution, add the components sequentially in the following order: a. Start with 400 µL of PEG300. b. Add 100 µL of the **A1874** DMSO stock solution and mix thoroughly. c. Add 50 µL of Tween-80 and mix until the solution is clear. d. Add 450 µL of Saline to reach the final volume of 1 mL. Mix again.
- Final Concentration: This protocol yields a clear solution with a concentration of ≥ 2.5 mg/mL.[\[1\]](#)
- Administration: Use the prepared solution immediately for optimal results.

This protocol outlines the preparation of a corn oil-based suspension for in vivo administration.

Materials:

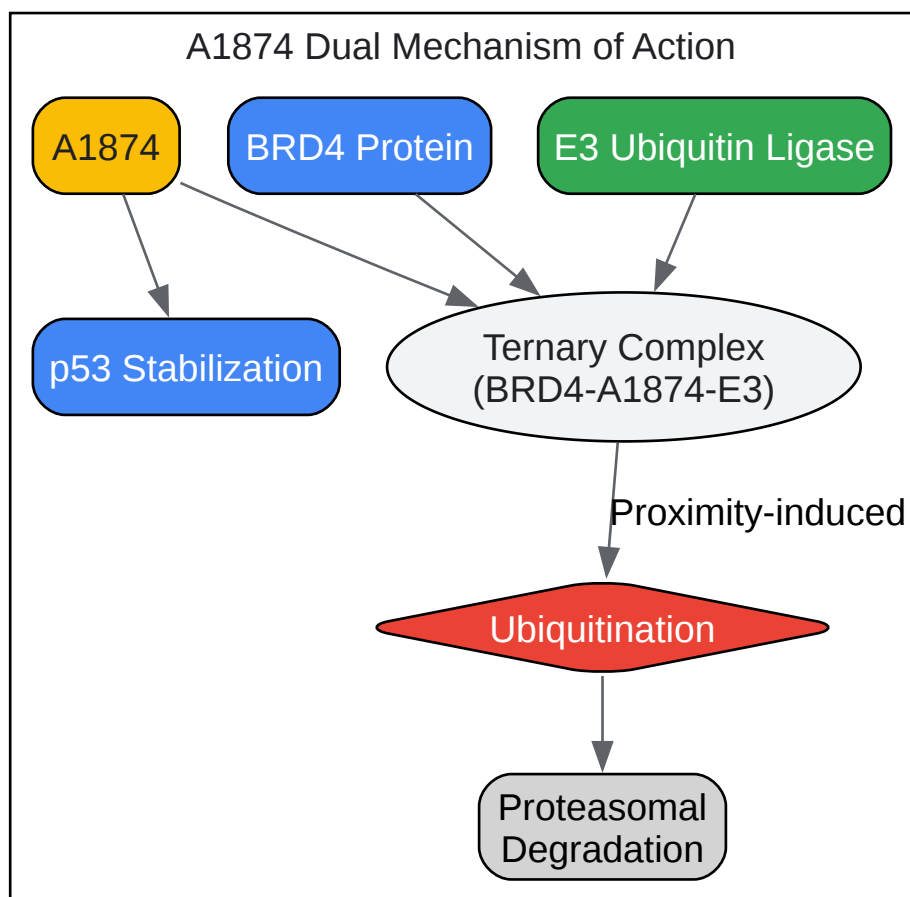
- **A1874** high-concentration DMSO stock (e.g., 25 mg/mL)
- Corn Oil
- Sterile tubes

Procedure:

- Solvent Mixture: The final solvent composition will be 10% DMSO and 90% Corn Oil.[\[1\]](#)
- Step-wise Addition: To prepare a 1 mL final working solution: a. Add 100 μ L of the **A1874** DMSO stock solution to a sterile tube. b. Add 900 μ L of corn oil.
- Mixing: Vortex thoroughly to ensure a uniform suspension.
- Final Concentration: This protocol yields a solution with a concentration of ≥ 2.5 mg/mL.[\[1\]](#)
- Administration: Use the prepared solution immediately.

Mechanism of Action: A1874 as a BRD4 Degradator

A1874 functions as a PROTAC by simultaneously binding to the BRD4 protein and an E3 ubiquitin ligase, forming a ternary complex. This proximity induces the ubiquitination of BRD4, marking it for degradation by the proteasome. Concurrently, the nutlin-based component stabilizes p53, enhancing its tumor-suppressive functions.



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A1874 forms a ternary complex to induce BRD4 degradation and also stabilizes p53.

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